

# "CAS number and chemical formula for dipotassium silicate"

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## Compound of Interest

Compound Name: *Dipotassium silicate*

Cat. No.: *B155586*

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## Dipotassium Silicate: A Comprehensive Technical Guide

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **dipotassium silicate**, a versatile inorganic compound with a growing range of applications across various scientific and industrial fields. This document details its fundamental chemical and physical properties, synthesis methodologies, and key applications, with a particular focus on its role in materials science.

### Core Chemical Identity

**Dipotassium silicate**, also known as potassium waterglass, is a water-soluble alkali metal silicate. Its fundamental properties are crucial for understanding its reactivity and suitability for various applications.

CAS Number: 10006-28-7

Chemical Formula:  $K_2SiO_3$

The molecular structure of **dipotassium silicate** is characterized by a network of silicate ( $SiO_4$ ) tetrahedra with potassium ions ( $K^+$ ) providing charge balance. The ratio of silicon dioxide

(SiO<sub>2</sub>) to potassium oxide (K<sub>2</sub>O) is a critical parameter that dictates the properties of the silicate solution.

## Physicochemical Properties

The physical and chemical characteristics of **dipotassium silicate** solutions are highly dependent on the SiO<sub>2</sub>:K<sub>2</sub>O ratio, concentration, and temperature. These properties are summarized in the table below.

Property	Value
Appearance	Colorless, amorphous solid or viscous, clear to hazy white aqueous solution.[1]
Molar Mass	154.28 g/mol
pH	11.0 - 13.0 (for aqueous solutions)[2][3]
Density	1.24 - 1.53 g/cm <sup>3</sup> (for aqueous solutions, increases with concentration)[2][4]
Viscosity	Highly variable; increases with concentration and SiO <sub>2</sub> :K <sub>2</sub> O ratio, and decreases with temperature.[5][6][7] For example, a solution with a 2.5 weight ratio (SiO <sub>2</sub> :K <sub>2</sub> O) and 29.1% solids has a viscosity of approximately 40 cP at 20°C.
Solubility	Soluble in hot water; dissolution can be slow at room temperature. Insoluble in ethanol.[2]
Thermal Stability	Decomposes at temperatures above 1500°C.[2]

## Synthesis of Dipotassium Silicate

**Dipotassium silicate** can be synthesized through several methods, with the hydrothermal process being a common and controllable approach.

## Experimental Protocol: Hydrothermal Synthesis

This protocol describes a laboratory-scale hydrothermal synthesis of a **dipotassium silicate** solution.

Materials:

- Quartz sand (high-purity  $\text{SiO}_2$ )
- Potassium hydroxide (KOH) pellets
- Deionized water
- Pressure reactor (autoclave) with temperature and pressure controls

Procedure:

- Prepare an aqueous solution of potassium hydroxide. The concentration will determine the final  $\text{SiO}_2\text{:K}_2\text{O}$  ratio. For a molar ratio of approximately 2.0, a 25-30% (w/w) KOH solution can be used.
- Introduce a stoichiometric amount of quartz sand into the KOH solution in the pressure reactor.
- Seal the reactor and heat to a temperature in the range of 150-300°C. The pressure within the reactor will correspond to the saturated steam pressure at the chosen temperature.
- Maintain the reaction under constant stirring for a period of 1 to 4 hours.
- After the reaction is complete, cool the reactor to room temperature.
- The resulting product is an aqueous solution of **dipotassium silicate**. The solution can be filtered to remove any unreacted silica.
- For solutions with a higher  $\text{SiO}_2\text{:K}_2\text{O}$  ratio (e.g., >2.75), a two-step process can be employed where the initially formed potassium silicate solution is further reacted with calcined quartz (cristobalite) under similar hydrothermal conditions.

## Key Application: Geopolymer Synthesis

**Dipotassium silicate** is a crucial component in the synthesis of geopolymers, which are inorganic aluminosilicate polymers with potential applications in sustainable construction and advanced materials. It acts as an alkaline activator, facilitating the dissolution of aluminosilicate precursors and subsequent polycondensation.

## Experimental Protocol: Fly Ash-Based Geopolymer Synthesis

This protocol outlines the preparation of a geopolymer mortar using fly ash as the aluminosilicate source and **dipotassium silicate** as the activator.

Materials:

- Fly ash (Class F)
- **Dipotassium silicate** solution (e.g., SiO<sub>2</sub>:K<sub>2</sub>O weight ratio of 2.5)
- Potassium hydroxide (KOH) solution (e.g., 10 M)
- Fine sand
- Distilled water

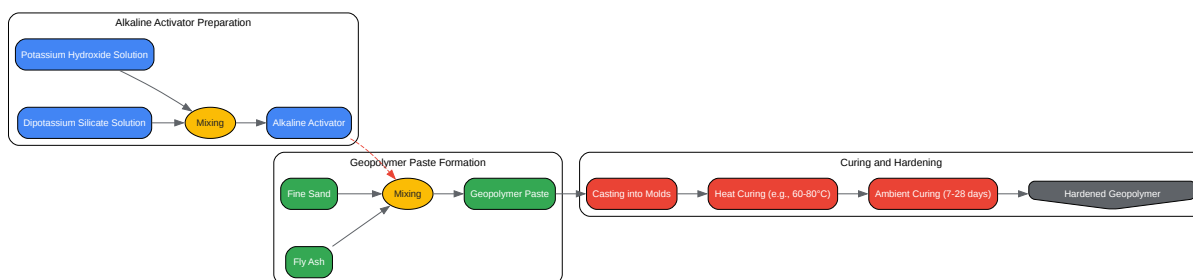
Procedure:

- Prepare the alkaline activator solution by mixing the **dipotassium silicate** solution and the potassium hydroxide solution. Allow the solution to cool to room temperature before use.
- In a mixer, combine the fly ash and fine sand in a desired ratio (e.g., 1:2 by weight).
- Slowly add the alkaline activator solution to the dry components and mix for 5-10 minutes until a homogeneous paste is formed.
- Cast the geopolymer paste into molds of the desired shape and size.
- Vibrate the molds to remove any entrapped air bubbles.
- Cure the samples at an elevated temperature (e.g., 60-80°C) for 24 hours.

- After heat curing, allow the samples to cure at ambient temperature for a further 7 to 28 days before mechanical testing.

## Logical Relationships and Workflows

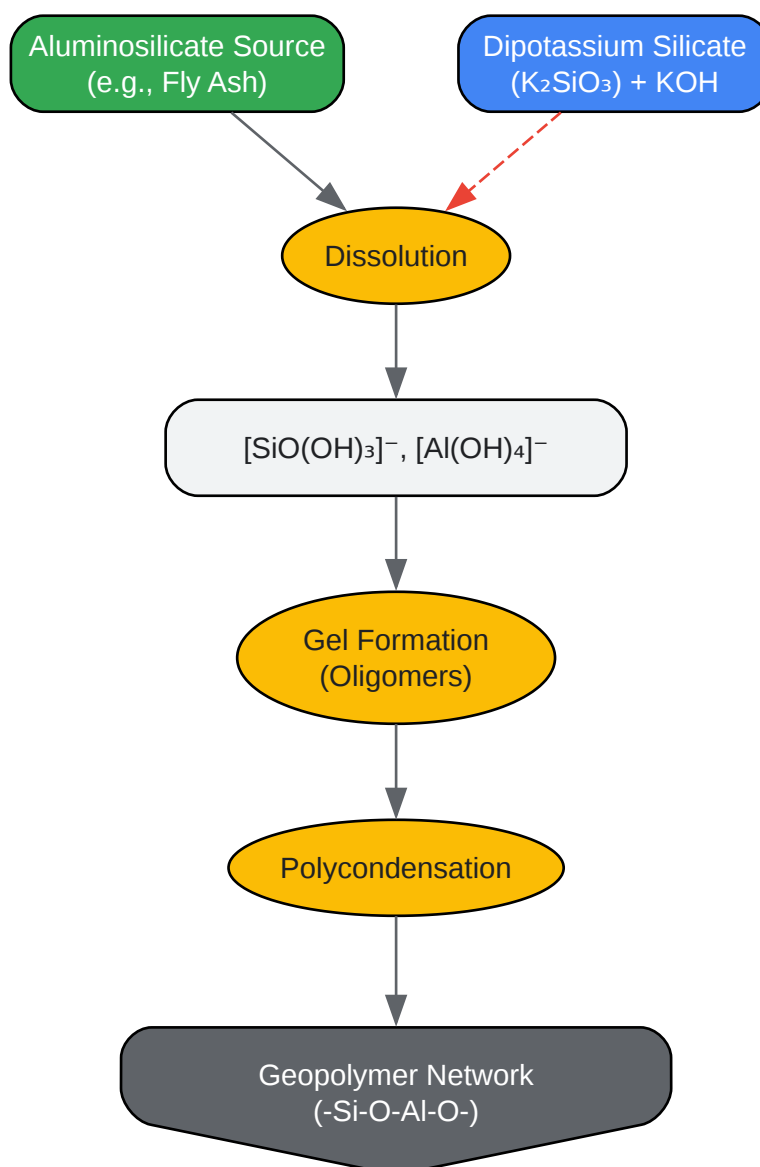
The synthesis of geopolymers using **dipotassium silicate** involves a series of interconnected steps, from the preparation of the activator to the final cured product. This workflow can be visualized as follows:



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Workflow for the synthesis of fly ash-based geopolymers.

The mechanism of geopolymerization initiated by **dipotassium silicate** involves the dissolution of aluminosilicate precursors, followed by the formation of a gel and subsequent polycondensation into a rigid network.



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Simplified mechanism of geopolymerization.

## Relevance to Drug Development

While **dipotassium silicate** itself is not a common active pharmaceutical ingredient or a widely documented excipient, the broader class of silicates and silica-based materials plays a significant role in pharmaceutical and biomedical applications.[8][9]

- Drug Delivery: Mesoporous silica nanoparticles, which can be synthesized from silicate precursors, are extensively researched as drug delivery vehicles.[10] Their high surface area

and tunable pore size allow for the loading and controlled release of therapeutic agents.[11] While not specifically **dipotassium silicate**, the fundamental chemistry of silicates is central to these technologies.

- **Pharmaceutical Formulations:** Amorphous silica is used as an excipient in solid dosage forms to improve powder flow, act as a glidant, and enhance tablet hardness.[12] It can also be used to adsorb liquid drugs, transforming them into solid formulations.
- **Biomaterials:** Certain silicate-based materials exhibit biocompatibility and bioactivity, making them suitable for applications in bone tissue engineering and as components of bioactive glasses.

It is important to note that the direct application of **dipotassium silicate** in drug development is not well-established in the scientific literature. However, for researchers in this field, an understanding of silicate chemistry is valuable for the development of silica-based drug delivery systems and advanced formulations. The use of potassium silicate has been explored in the context of slow-release fertilizers, which could have conceptual parallels to controlled-release drug delivery.[13][14]

## Safety and Handling

**Dipotassium silicate** solutions are alkaline and can cause skin and eye irritation.[1] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this material. Spills should be neutralized with a weak acid and diluted with water.

This document is intended for informational purposes for a scientific audience and should not be considered a substitute for detailed safety data sheets or specific experimental validation.

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